

Safeguarding Your Research: A Comprehensive Guide to Handling Dipropyl Adipate

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Compound of Interest

Compound Name: *Dipropyl adipate*

Cat. No.: *B086888*

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For laboratory professionals engaged in research and development, ensuring a safe and efficient handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Dipropyl adipate** (CAS No. 106-19-4), a key compound in various industrial applications. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring the integrity of your research.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **Dipropyl adipate**, a thorough risk assessment should be conducted. The following personal protective equipment is recommended to minimize exposure and ensure safety.

Recommended Personal Protective Equipment (PPE) for Handling **Dipropyl Adipate**:

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection, conforming to OSHA 29 CFR 1910.133 or EU EN166 standards. A face shield may be appropriate for larger quantities or when splashing is likely.[1]	Protects against potential eye contact which may cause redness, pain, or severe damage.[1]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Gloves should be inspected for integrity before each use.[2][3]	Prevents skin contact, which can lead to irritation characterized by itching, scaling, or reddening.[1]
Skin and Body Protection	A laboratory coat and close-toed footwear are the minimum requirements. For larger scale operations, a chemical-resistant suit may be necessary.[1][4]	Provides a barrier against accidental spills and splashes on the skin and clothing.[1]
Respiratory Protection	Typically not required with adequate ventilation. If fumes are generated or ventilation is poor, use a NIOSH-approved respirator.[1][5]	Avoids inhalation of fumes which can cause irritation to the lungs and respiratory system.[1]

Essential Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidents and maintain the chemical's stability.

- Handling:
 - Always work in a well-ventilated area, preferably under a chemical fume hood.[1][5]
 - Avoid direct contact with skin, eyes, and clothing.[1]

- Wash hands thoroughly after handling the substance.[1]
- Keep away from sources of ignition as the substance is combustible.[1][4]
- Take measures to prevent the buildup of electrostatic charge.[4]
- Storage:
 - Store in a tightly closed, original container in a dry and well-ventilated place.[4][6]
 - Keep away from incompatible materials such as strong oxidizing agents.[5][6]

Spill, Leak, and Disposal Protocols

In the event of a spill or leak, immediate and appropriate action is necessary to contain the situation and prevent environmental contamination.

- Spill and Leak Response:
 - Evacuate: Ensure unprotected personnel are kept away from the spill area.[1]
 - Ventilate: Ensure adequate ventilation of the affected area.[1]
 - Contain: Prevent further leakage or spillage if it is safe to do so.[1]
 - Absorb: Use an inert absorbent material such as sand, earth, or vermiculite to absorb the spill.[1][6]
 - Collect: Carefully sweep or vacuum up the absorbed material and place it into a suitable, labeled container for disposal.[4]
- Disposal:
 - Dispose of **Dipropyl adipate** and its contaminated packaging as special waste.[4]
 - Disposal must be carried out by a licensed disposal company in accordance with local, state, and federal regulations.[4][7]
 - Do not allow the product to enter drains, waterways, or soil.[1]

Quantitative Data Summary

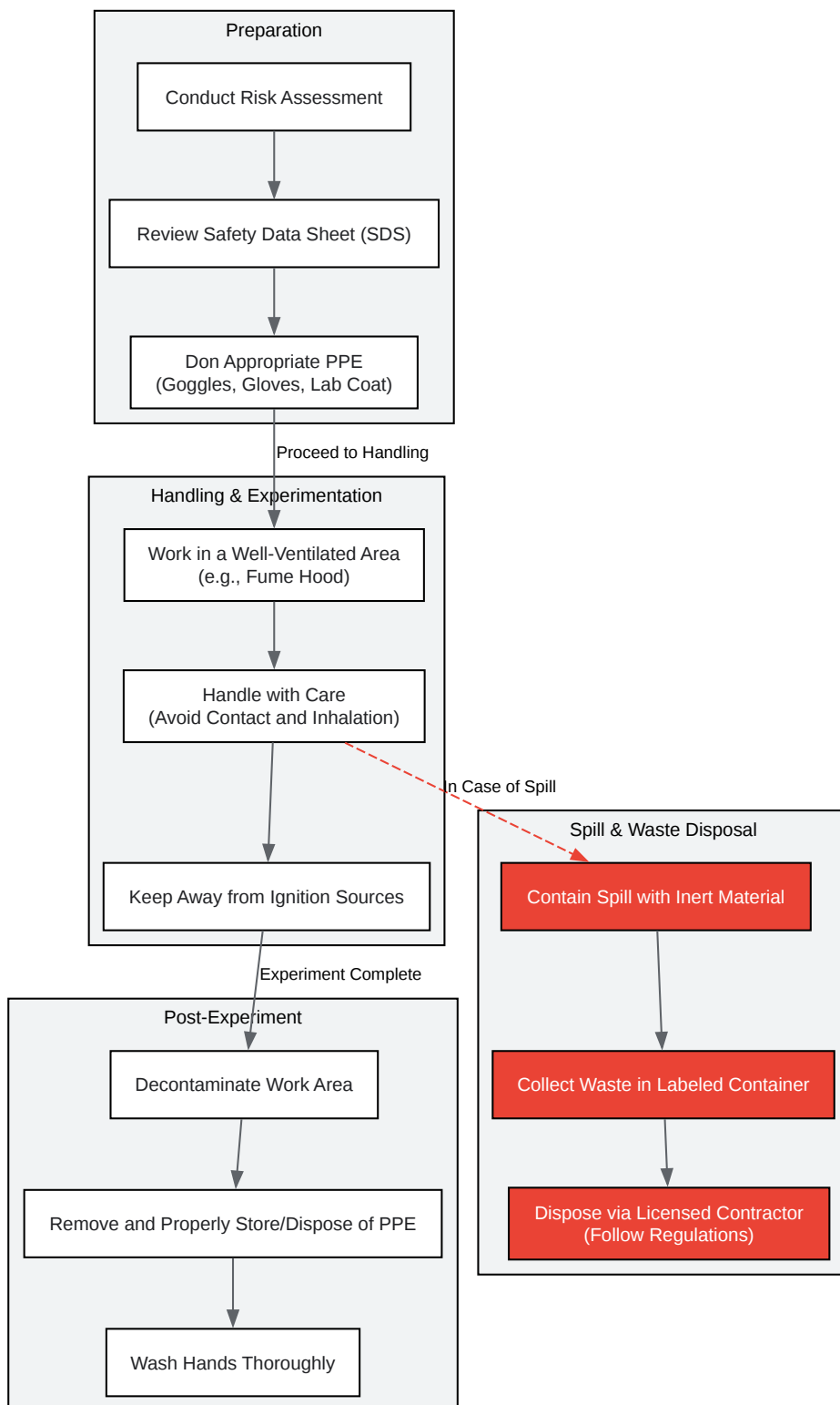
The following table summarizes key quantitative data for **Dipropyl adipate**. It is important to note that specific occupational exposure limits have not been established.

Property	Value	Source
Molecular Formula	C12H22O4	[1]
Molecular Weight	230.30 g/mol	[1] [8]
CAS Number	106-19-4	[1]
Boiling Point	144°C (10 mmHg)	[1]
Flash Point	146°C	[1]
Relative Density	0.979	[1]
OSHA PEL	No data available	[1]
NIOSH REL	No data available	[1]
ACGIH TLV	No data available	[1]

Safe Handling Workflow

The following diagram illustrates the standard operational workflow for handling **Dipropyl adipate**, from initial preparation to final disposal, to ensure a safe and compliant process.

Safe Handling Workflow for Dipropyl Adipate

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